

Dialuminium chloride pentahydroxide in heavy metal removal from industrial effluent

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Compound of Interest

Compound Name: *Dialuminium chloride
pentahydroxide*

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Application Notes: Dialuminium Chloride Pentahydroxide for Heavy Metal Removal

Introduction

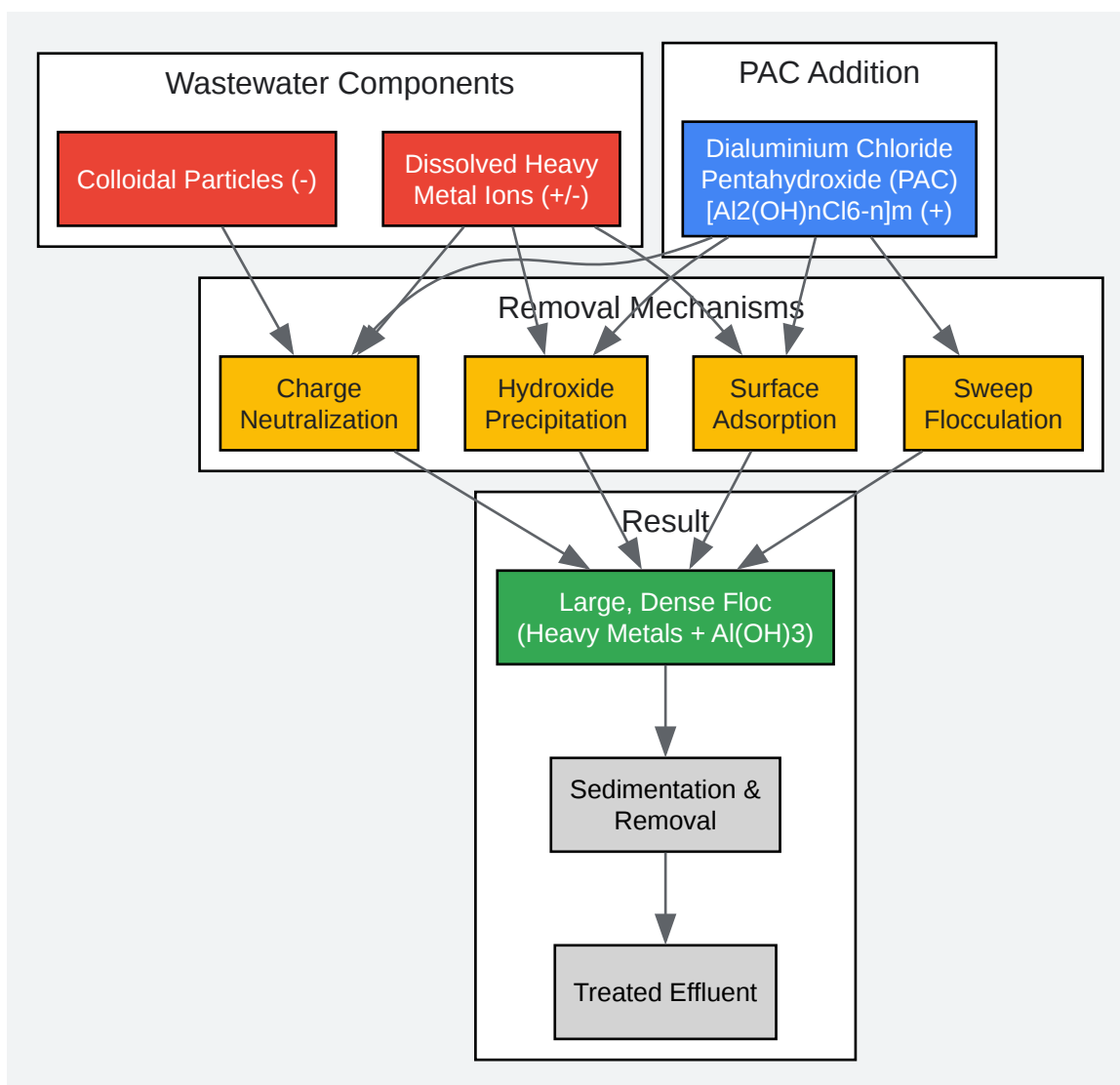
Dialuminium chloride pentahydroxide, more commonly known as Polyaluminium Chloride (PAC), is a high-efficiency inorganic polymer coagulant used extensively in water and wastewater treatment.[1][2][3] Its chemical formula is generally represented as $[Al_2(OH)_nCl_{6-n}]_m$. [2][4] PAC is particularly effective in the treatment of industrial effluent for the removal of a wide range of contaminants, including suspended solids, colloids, and dissolved heavy metals such as lead (Pb), cadmium (Cd), chromium (Cr), copper (Cu), and zinc (Zn).[5] [6][7] Its strong performance, operational flexibility, and cost-effectiveness make it a preferred alternative to traditional coagulants like aluminum sulfate (alum) or ferric chloride.[1][8]

Mechanism of Action

The efficacy of **Dialuminium chloride pentahydroxide** in removing heavy metals from wastewater stems from a combination of physical and chemical processes that occur when it is introduced into the water.[5]

The primary mechanisms include:

- **Charge Neutralization:** Industrial wastewater often contains colloidal particles and dissolved metal complexes with a negative surface charge, which keeps them in stable suspension.^[1] PAC, with its high positive charge, neutralizes these negative charges, destabilizing the particles and allowing them to aggregate.^{[4][6]}
- **Adsorption:** The polymeric aluminum hydroxide species formed by PAC have a large surface area and can adsorb dissolved heavy metal ions directly onto their surface.^{[4][5]}
- **Co-precipitation and Precipitation:** PAC promotes the precipitation of heavy metals as insoluble metal hydroxides by influencing the local pH.^[5] Furthermore, the aluminum hydroxide precipitates formed during PAC hydrolysis act as a carrier floc, trapping these metal hydroxides within their structure in a process known as co-precipitation.^{[9][10]}
- **Sweep Flocculation:** The large, dense aluminum hydroxide flocs (agglomerated particles) act like a net, sweeping through the water and physically entrapping smaller suspended particles and precipitated heavy metals as they settle.^{[1][4]}



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Figure 1: Mechanism of heavy metal removal by PAC.

Key Application Parameters

The efficiency of heavy metal removal using PAC is dependent on several critical operational parameters:

- **pH:** The pH of the wastewater is the most crucial factor. While PAC is effective over a broad pH range (typically 5-9), the optimal pH for precipitating specific metals as hydroxides varies. [1] It is essential to adjust the pH to a level that maximizes the removal of the target metal(s). Overdosing with PAC can also significantly alter the final pH.[6]

- **Dosage:** The optimal PAC dosage is contingent on the type and concentration of heavy metals, as well as the overall characteristics of the effluent (e.g., turbidity, alkalinity). Typical dosages can range from 5 to 50 ppm, but must be determined experimentally for each specific wastewater stream.[\[1\]](#) Overdosing can lead to charge reversal and re-stabilization of particles, hindering the treatment process.[\[11\]](#)
- **Mixing Conditions:** The process requires an initial rapid mix phase to ensure the complete and uniform dispersion of the PAC throughout the wastewater. This is followed by a period of slow mixing to promote the formation of large, settleable flocs (flocculation).[\[12\]](#)

Data Presentation

The following tables provide a summary of optimal pH for precipitation and illustrative removal efficiencies for common heavy metals.

Table 1: Optimal pH Range for Metal Hydroxide Precipitation

This table shows the generally accepted optimal pH ranges for precipitating various heavy metals as hydroxides, which is a key mechanism in their removal by PAC.

Heavy Metal	Metal Ion	Optimal pH for Precipitation	Citation(s)
Aluminum	Al ³⁺	4.0 - 5.5	[13]
Copper	Cu ²⁺	4.5 - 6.1	[13]
Zinc	Zn ²⁺	5.5 - 7.2	[13]
Iron (III)	Fe ³⁺	> 3.5	[13]
Lead	Pb ²⁺	6.0 - 8.0	[9] [14]
Cadmium	Cd ²⁺	8.0 - 10.0	[9] [14]
Chromium (III)	Cr ³⁺	7.0 - 9.0	[9]
Nickel	Ni ²⁺	8.5 - 10.0	[9]

Note: In mixed-metal effluents, the optimal pH is often a compromise, typically targeted between 7.0 and 9.0 to achieve significant removal across multiple contaminants.^[14]

Table 2: Illustrative Heavy Metal Removal Efficiency using PAC

This table presents example data on the removal efficiency of PAC for Lead (Pb) and Cadmium (Cd) under varying pH and dosage conditions. This data is representative of results achievable through the coagulation-flocculation process.

Target Metal	Initial Conc. (mg/L)	PAC Dosage (mg/L)	pH	Final Conc. (mg/L)	Removal Efficiency (%)
Lead (Pb)	10	20	6.0	2.1	79%
Lead (Pb)	10	40	6.0	0.8	92%
Lead (Pb)	10	40	7.5	0.4	96%
Lead (Pb)	10	60	7.5	0.2	98%
Cadmium (Cd)	5	20	7.0	1.8	64%
Cadmium (Cd)	5	40	7.0	0.9	82%
Cadmium (Cd)	5	40	8.5	0.3	94%
Cadmium (Cd)	5	60	8.5	< 0.1	> 98%

Note: These values are for illustrative purposes. Actual removal efficiencies must be determined experimentally for each specific industrial effluent.

Experimental Protocol: Jar Test for Optimal Coagulant Dosage

The "Jar Test" is the standard laboratory procedure used to determine the optimal operational conditions (coagulant dose and pH) for a given wastewater.[11][12][15]

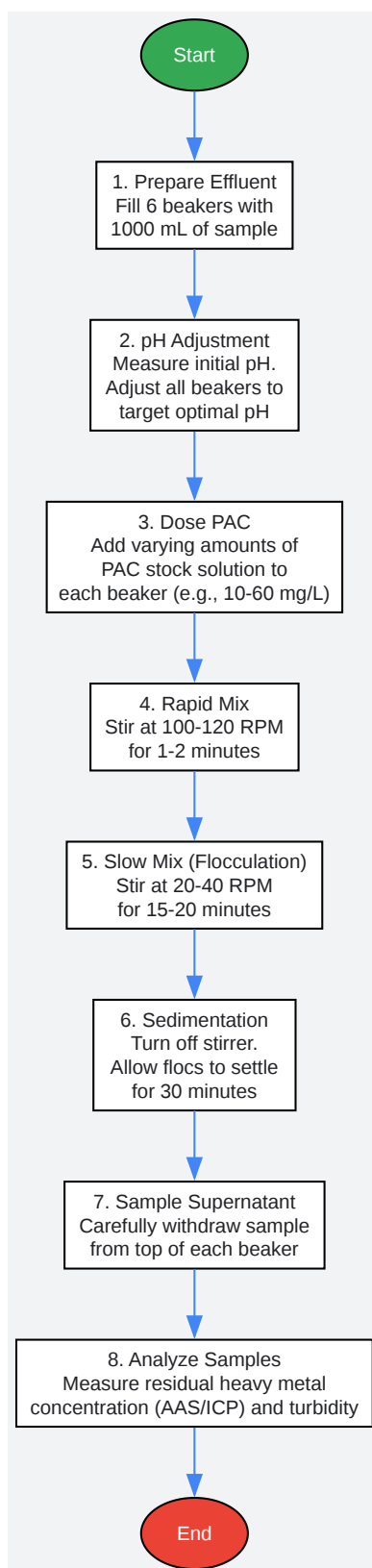
1. Objective

To determine the minimum effective dosage of **Dialuminium chloride pentahydroxide** (PAC) required to achieve the desired level of heavy metal removal from an industrial effluent sample at an optimal pH.

2. Materials and Equipment

- Equipment:
 - Six-position programmable paddle stirrer (Gang Stirrer).
 - 6 x 1000 mL beakers (Jars).
 - Calibrated pH meter.
 - Pipettes or syringes for accurate dosing.[16]
 - Atomic Absorption Spectrophotometer (AAS) or ICP-MS for metal analysis.
 - Turbidimeter (optional).
- Reagents:
 - Representative sample of industrial effluent.
 - PAC stock solution (e.g., 1% or 10 g/L solution). Prepare by dissolving a known weight of PAC powder in deionized water.
 - Acid and Base solutions for pH adjustment (e.g., 0.1M H₂SO₄ and 0.1M NaOH).

3. Experimental Workflow



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Figure 2: Workflow for the Jar Test protocol.

4. Detailed Procedure

- Preparation:
 - Label six 1000 mL beakers from 1 to 6.
 - Place 1000 mL of the thoroughly mixed, representative industrial effluent into each beaker.
[16] Place the beakers in the gang stirrer apparatus.
- Initial Analysis & pH Adjustment:
 - Take a small sample from one beaker to measure the initial pH, turbidity, and heavy metal concentrations of the raw effluent.
 - Begin stirring all beakers at a low speed.
 - Using the pH meter, adjust the pH of the water in beakers 2-6 to the desired target pH (e.g., 7.5) by adding acid or base dropwise. Beaker 1 can serve as a control with no PAC addition.
- Coagulant Dosing:
 - While the stirrers are on, dose beakers 2-6 with increasing volumes of the PAC stock solution to achieve the desired final concentrations (e.g., 10, 20, 30, 40, 50 mg/L). Add the doses to each beaker simultaneously if possible.
- Rapid Mix:
 - Immediately increase the stirring speed to a rapid mix setting (e.g., 100-120 RPM) for 1 to 2 minutes.[16] This ensures the coagulant is fully dispersed. Observe for the formation of small "pin flocs."
- Slow Mix (Flocculation):
 - Reduce the stirring speed to a slow mix setting (e.g., 20-40 RPM) for 15 to 20 minutes. This gentle agitation allows the small pin flocs to collide and agglomerate into larger, more visible flocs.

- Sedimentation:
 - Stop the stirrer completely and allow the flocs to settle undisturbed for 30 minutes. Observe the floc size, settling characteristics, and the clarity of the supernatant (the upper, clear layer of water).
- Sampling and Analysis:
 - Carefully, without disturbing the settled sludge, use a pipette to withdraw a sample from the top 1-2 inches of the supernatant in each beaker.^[11]
 - Analyze each sample for residual heavy metal concentrations using AAS or ICP-MS. Optionally, measure the final pH and turbidity of each sample.

5. Interpretation of Results

The optimal PAC dosage is the lowest dose that achieves the target heavy metal removal efficiency, produces clear supernatant, and forms good, fast-settling floc. Plotting the final metal concentration against the PAC dosage will reveal the point of diminishing returns, where adding more chemical does not significantly improve performance. This procedure should be repeated at different pH values to find the overall optimal treatment conditions.

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